

Technical Guide: RB394 Antibody and its Antigen, AplA

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Compound of Interest

Compound Name: RB394

Cat. No.: B15540689

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Audience: Researchers, scientists, and drug development professionals.

Introduction

This technical guide provides an in-depth overview of the recombinant antibody **RB394** and its corresponding antigen, the Amoeba Saposin A (AplA) protein from Dictyostelium discoideum. AplA is a member of the saposin-like protein (SAPLIP) family, which is characterized by its ability to interact with lipids and perturb membranes.^[1] This guide will detail the nature of the antigen, the characteristics of the **RB394** antibody, comprehensive experimental protocols, and the known biological functions and signaling pathways associated with AplA.

The Antigen: Dictyostelium discoideum AplA

The antigen recognized by the **RB394** antibody is a specific peptide sequence from the AplA protein of the soil amoeba Dictyostelium discoideum.

- Protein: Amoeba Saposin A (AplA)
- UniProt ID: Q54Q68
- Antigenic Peptide Sequence: PAPTPTSTPSTIKIDVN
- Location: Amino acids 302-318 of the AplA protein.

AplA is a member of the saposin-like protein (SAPLIP) family, a group of proteins known for their role in lipid metabolism and innate immunity.[1] In *Dictyostelium discoideum*, AplA is involved in the defense against bacterial pathogens.[1][2] It is required for the efficient extracellular lysis of *Pseudomonas aeruginosa*. [2] The proposed mechanism of action for AplA and other SAPLIPs involves direct interaction with and permeabilization of microbial membranes, leading to cell lysis.[1] This function is particularly important in the acidic environment of the phagolysosome.[1]

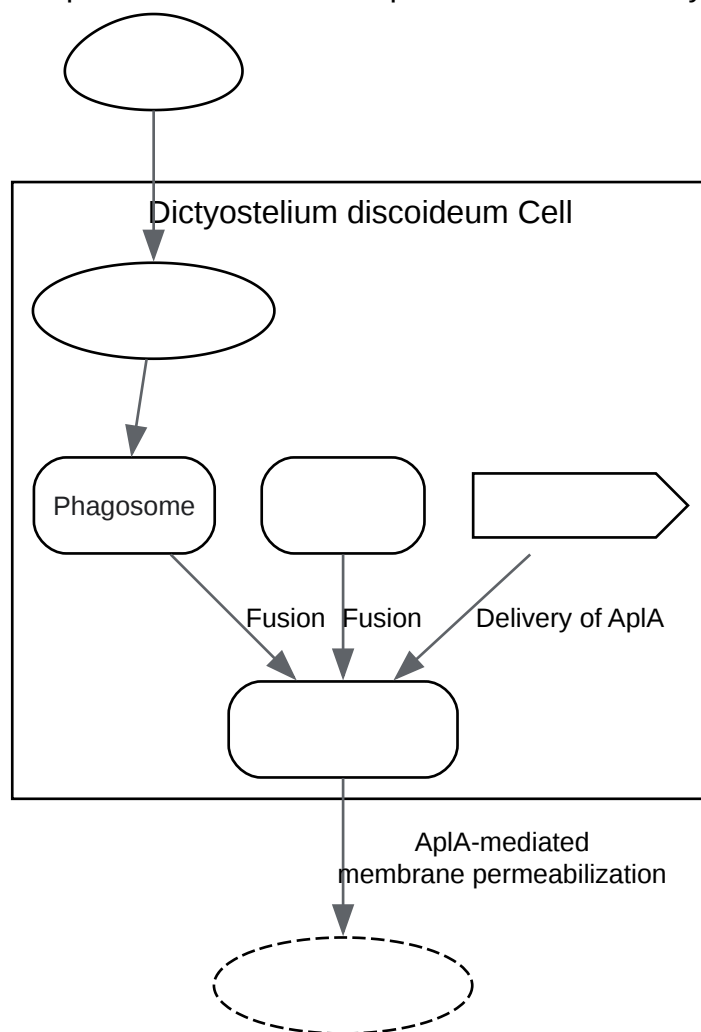
Biological Function and Signaling Pathway of AplA

AplA plays a crucial role in the innate immune system of *Dictyostelium discoideum*. As a professional phagocyte, *Dictyostelium* feeds on bacteria, and AplA is one of the effector proteins used to kill ingested microbes.[3][4]

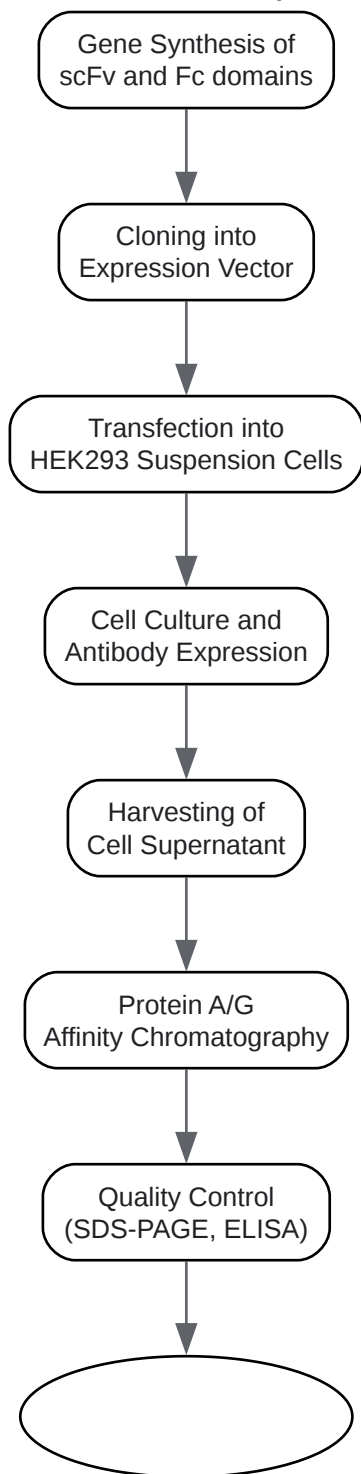
The primary mechanism of AplA is believed to be its pore-forming activity on bacterial membranes.[1] This action is enhanced in acidic conditions, typical of the phagolysosome.[1] While a specific downstream signaling cascade initiated by AplA is not yet fully elucidated, its role as a direct antimicrobial protein suggests a primary function in effector response rather than initiating a complex signaling pathway. However, its activity is a key component of the broader innate immune response.

The proposed mechanism of AplA's function within the context of innate immunity is illustrated in the following diagram:

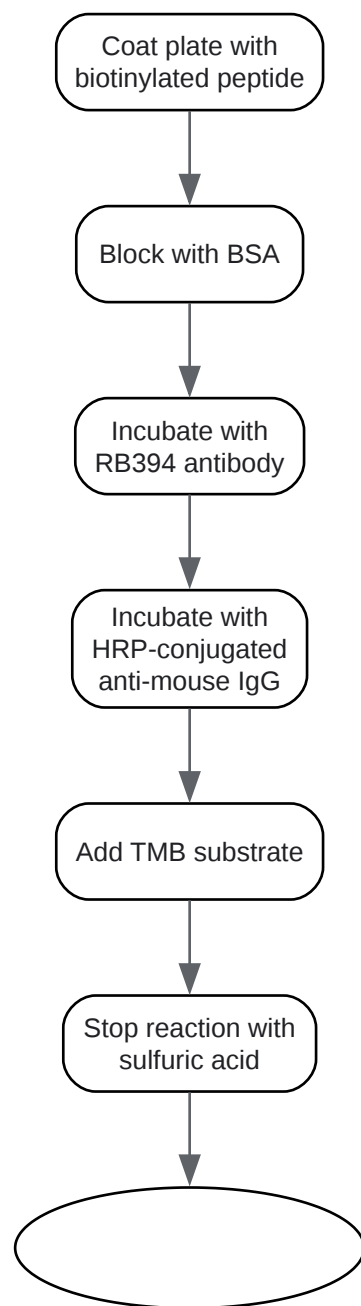
Proposed Mechanism of AplA in Innate Immunity



Recombinant scFv-Fc Mini-Antibody Production Workflow



Indirect ELISA Workflow

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